

Technical Guide: Molecular Weight of (2-Bromoethyl)cyclobutane

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Compound of Interest

Compound Name: (2-Bromoethyl)cyclobutane

Cat. No.: B1523900

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Audience: Researchers, scientists, and drug development professionals.

Introduction

This document provides a detailed analysis of the molecular weight of the compound **(2-Bromoethyl)cyclobutane**. The accurate determination of molecular weight is a fundamental requirement in chemical synthesis, quantitative analysis, and various stages of drug development. This guide outlines the foundational data and calculation methodology for this specific molecule.

Compound Identification

- Systematic Name: **(2-Bromoethyl)cyclobutane**
- Chemical Formula: C₆H₁₁Br^[1]
- CAS Number: 960078-90-4^[1]

Calculation of Molecular Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The calculation for **(2-Bromoethyl)cyclobutane** is based on its chemical formula, C₆H₁₁Br.

3.1. Atomic Weights of Constituent Elements

The standard atomic weights of Carbon, Hydrogen, and Bromine are essential for this calculation.

Element	Symbol	Atomic Weight (g/mol)
Carbon	C	~12.011[2][3][4][5]
Hydrogen	H	~1.008[6][7][8]
Bromine	Br	~79.904[9][10][11]

3.2. Molecular Weight Calculation

The molecular weight is calculated as follows:

Molecular Weight = (Number of C atoms × Atomic Weight of C) + (Number of H atoms × Atomic Weight of H) + (Number of Br atoms × Atomic Weight of Br)

$$\text{Molecular Weight} = (6 \times 12.011) + (11 \times 1.008) + (1 \times 79.904)$$

$$\text{Molecular Weight} = 72.066 + 11.088 + 79.904$$

$$\text{Molecular Weight} = 163.058 \text{ g/mol}$$

Summary of Quantitative Data

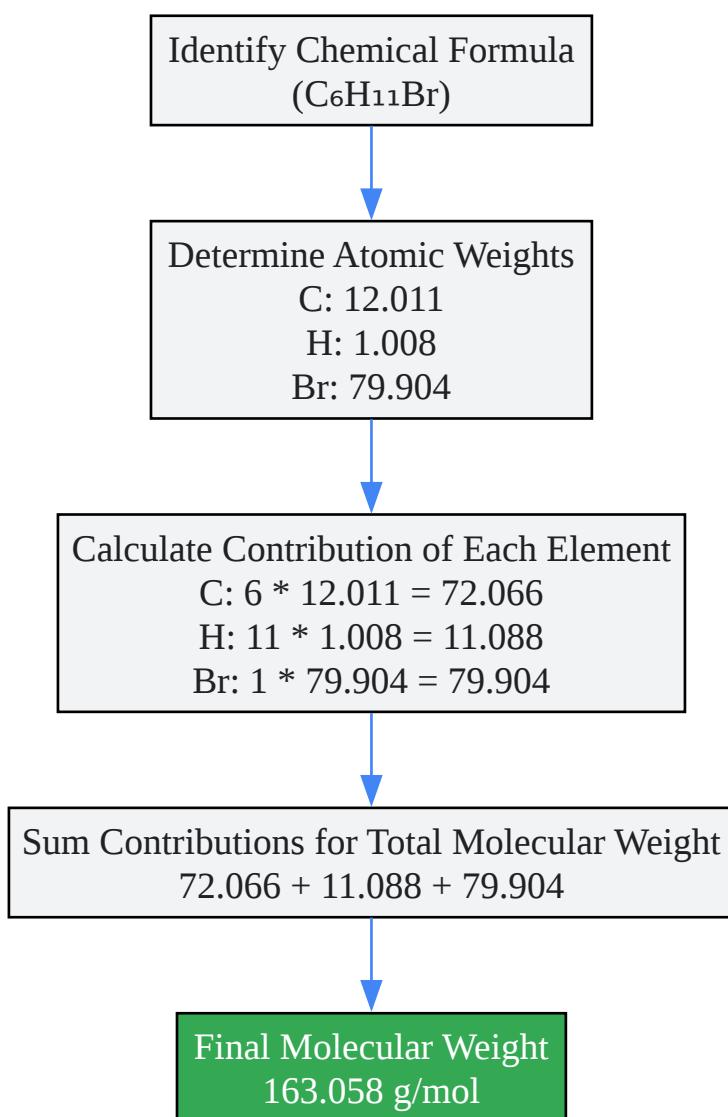
For clarity and ease of comparison, the quantitative data pertaining to the molecular weight of **(2-Bromoethyl)cyclobutane** is summarized below.

Parameter	Value	Source
Chemical Formula	C ₆ H ₁₁ Br	PubChem[1]
Molar Mass (Calculated)	163.058 g/mol	Theoretical Calculation
Molecular Weight (Reported)	163.06 g/mol	PubChem[1]
Monoisotopic Mass	162.00441 Da	PubChem[1]

Methodologies and Visualizations

The determination of a compound's molecular weight from its chemical formula is a theoretical calculation based on internationally accepted standard atomic weights. As such, it does not involve experimental protocols or complex signaling pathways. Therefore, detailed experimental methodologies and graphical representations like signaling pathways or experimental workflows are not applicable to this specific topic.

For logical representation of the calculation process, a simple workflow can be visualized.



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Calculation workflow for molecular weight.

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